

An In-depth Technical Guide to N,N-Dipropylaniline

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Compound of Interest

Compound Name: *N,N-Dipropylaniline*

CAS No.: 2217-07-4

Cat. No.: B1582475

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This guide serves as a comprehensive technical resource for researchers, scientists, and professionals in drug development. It provides in-depth information on the core properties, synthesis, characterization, and applications of **N,N-Dipropylaniline**, grounded in established scientific principles and methodologies.

Executive Summary

N,N-Dipropylaniline is a tertiary amine that serves as a valuable building block and intermediate in organic synthesis. Its molecular structure, characterized by a phenyl group attached to a nitrogen atom bearing two propyl substituents, imparts specific physical and chemical properties that are leveraged in the synthesis of more complex molecules, including dyes and pharmaceutical compounds. Understanding its fundamental characteristics—molecular formula, weight, reactivity, and spectroscopic signature—is critical for its effective and safe utilization in a laboratory setting. This document provides a detailed exploration of these aspects, complete with validated protocols and safety considerations.

Core Molecular and Physical Properties

A precise understanding of the foundational properties of a chemical is the bedrock of its application in research. **N,N-Dipropylaniline** is identified by the CAS Registry Number 2217-07-4[1].

Molecular Formula and Weight

The chemical structure of **N,N-Dipropylaniline** consists of an aniline core where the two amine hydrogens are replaced by n-propyl groups. This arrangement leads to the following fundamental properties:

- Molecular Formula: C₁₂H₁₉N[2][3][4]
- Molecular Weight: 177.29 g/mol [2][3][5]
- Monoisotopic Mass: 177.151749610 Da[5]

These values are fundamental for stoichiometric calculations in reaction planning and for interpretation of mass spectrometry data.

Structural and Physicochemical Data

The physical state and properties of **N,N-Dipropylaniline** dictate its handling, storage, and use in various reaction conditions. It is a slightly pale yellow, air-sensitive liquid at room temperature[3].

Property	Value	Source
IUPAC Name	N,N-dipropylaniline	[1][4][5]
SMILES	<chem>CCCN(CCC)C1=CC=CC=C1</chem>	[4][6]
InChIKey	MMFBQHxDINNBMW-UHFFFAOYSA-N	[1][4][6]
Density	0.92 g/mL (Specific Gravity)	[3][7]
Boiling Point	242 °C (at 760 mmHg)	[7]
112 °C (at 11.3 mmHg)	[8]	
Refractive Index	1.52 - 1.529	[3][7]

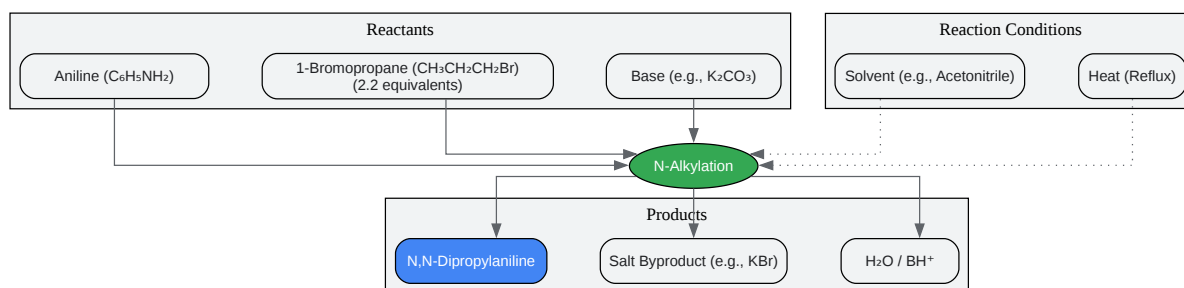
It is crucial to note its air-sensitive nature, which necessitates storage under an inert atmosphere (e.g., argon or nitrogen) to prevent oxidation and degradation[3].

Synthesis and Characterization

The synthesis of **N,N-Dipropylaniline** is typically achieved through the N-alkylation of aniline. This process provides a reliable route to the tertiary amine, which can then be rigorously characterized to confirm its identity and purity.

Synthesis Pathway: N-Alkylation of Aniline

A common and illustrative method for preparing **N,N-Dipropylaniline** is the direct alkylation of aniline with a propyl halide, such as 1-bromopropane, in the presence of a base. The base is essential to neutralize the hydrobromic acid byproduct, driving the reaction towards the desired tertiary amine product.



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Caption: Synthesis of **N,N-Dipropylaniline** via N-Alkylation.

Step-by-Step Synthesis Protocol

This protocol is a self-validating workflow, incorporating in-process checks to ensure reaction completion and product purity.

- **Reactor Setup:** Equip a round-bottom flask with a reflux condenser and a magnetic stirrer. Charge the flask with aniline (1.0 eq.), anhydrous potassium carbonate (2.5 eq.), and acetonitrile.
- **Reagent Addition:** Add 1-bromopropane (2.2 eq.) to the stirring mixture. The slight excess of the alkylating agent ensures complete conversion of the aniline.
- **Reaction:** Heat the mixture to reflux (approx. 82°C for acetonitrile) and maintain for 12-24 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography (GC) to confirm the disappearance of the aniline starting material.
- **Workup:** After cooling to room temperature, filter the solid potassium salts. Concentrate the filtrate under reduced pressure to remove the solvent.
- **Extraction:** Redissolve the residue in a nonpolar organic solvent (e.g., ethyl acetate) and wash with water and brine to remove any remaining inorganic impurities. Dry the organic layer over anhydrous sodium sulfate.
- **Purification:** Concentrate the dried organic layer in vacuo. The resulting crude oil is then purified by vacuum distillation to yield **N,N-Dipropylaniline** as a pale yellow liquid[8].
- **Characterization:** Confirm the identity and purity of the final product using ¹H NMR, ¹³C NMR, and Mass Spectrometry. A purity of ≥98% is typically achieved[2][3].

Spectroscopic Validation

Spectroscopic analysis provides the definitive structural confirmation of the synthesized molecule.

- **¹H NMR Spectroscopy:** The proton NMR spectrum is a key tool for verification. The expected signals for **N,N-Dipropylaniline** (in CDCl₃) include a triplet for the terminal methyl (-CH₃) protons around 0.9 ppm, a multiplet for the central methylene (-CH₂-) protons around 1.6

ppm, a triplet for the methylene protons adjacent to the nitrogen (N-CH₂-) around 3.2 ppm, and multiplets for the aromatic protons between 6.5 and 7.3 ppm[9].

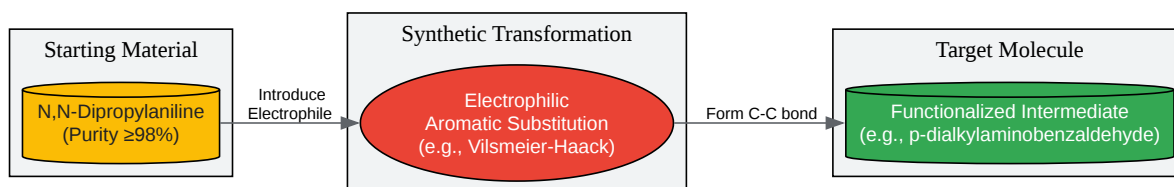
- Mass Spectrometry: Electron ionization mass spectrometry (EI-MS) will show a molecular ion peak (M⁺) at m/z = 177, corresponding to the molecular weight of the compound[9]. The fragmentation pattern provides further structural confirmation, with a characteristic base peak at m/z = 148, resulting from the loss of an ethyl group (C₂H₅)[9].

Applications in Research and Drug Development

N,N-Dialkylanilines are important intermediates in the synthesis of various functional materials and bioactive molecules.

- Dye Synthesis: They are common precursors for triarylmethane dyes, where the tertiary amine acts as a powerful auxochrome.
- Pharmaceutical Intermediates: The **N,N-dipropylaniline** moiety can be found in the structure of certain active pharmaceutical ingredients (APIs) or used as a starting material for more complex heterocyclic systems. For example, related structures are used in the synthesis of compounds investigated for various therapeutic effects.
- Organic Catalysis: Tertiary amines can act as organic bases or catalysts in a variety of chemical transformations.
- Precursor for Herbicides: Related N-alkylated aniline derivatives are key intermediates in the synthesis of agricultural chemicals, such as the herbicide pretilachlor[10].

The workflow for utilizing **N,N-Dipropylaniline** as a synthetic intermediate is visualized below.



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Caption: Workflow for synthetic utilization of **N,N-Dipropylaniline**.

Safety, Handling, and Storage

Proper handling of **N,N-Dipropylaniline** is essential for laboratory safety. The compound is classified as hazardous.

GHS Hazard Classification

According to the Globally Harmonized System (GHS), **N,N-Dipropylaniline** presents the following hazards:

- Skin Irritation (Category 2): Causes skin irritation[5][8].
- Serious Eye Irritation (Category 2): Causes serious eye irritation[5][8].
- The related compound, dipropylamine, is listed as causing severe skin burns and eye damage, being harmful if swallowed, and toxic if inhaled[11]. Similar precautions should be taken.

Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Always handle this chemical in a well-ventilated area, preferably within a chemical fume hood[11].
- Personal Protective Equipment: Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat[11].
- Handling Procedures: Avoid breathing vapors or mist. Prevent contact with skin and eyes. Wash hands thoroughly after handling[11].

Storage

- Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated place[11].
- Inert Atmosphere: Due to its air sensitivity, it is recommended to store **N,N-Dipropylaniline** under an inert gas like argon or nitrogen to maintain its quality.

Conclusion

N,N-Dipropylaniline is a foundational chemical intermediate with well-defined properties. Its molecular formula ($C_{12}H_{19}N$) and molecular weight (177.29 g/mol) are the starting points for its use in quantitative chemical synthesis. Mastery of its synthesis, purification, and spectroscopic characterization, combined with a rigorous adherence to safety protocols, enables researchers and drug development professionals to effectively and safely leverage this compound in the creation of novel and valuable molecules.

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